

# Dual-Target Engagement of NCGC00262650: A Comparative Analysis for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: NCGC00262650

Cat. No.: B11829163

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A detailed guide for researchers, scientists, and drug development professionals on the target engagement of **NCGC00262650**, an inhibitor of the Plasmodium falciparum AMA1-RON2 interaction and human c-Src tyrosine kinase.

**NCGC00262650** has emerged as a molecule of interest due to its dual inhibitory action against two distinct and significant biological targets: the apical membrane antigen 1 (AMA1) and rhoptry neck protein 2 (RON2) interaction essential for malaria parasite invasion, and the human proto-oncogene c-Src tyrosine kinase, a key regulator of various cellular processes. This guide provides a comparative analysis of **NCGC00262650**'s target engagement, supported by experimental data and detailed methodologies, to aid researchers in evaluating its potential applications.

## Comparative Analysis of Target Engagement

To provide a clear perspective on the efficacy of **NCGC00262650**, its performance is compared with other known inhibitors of its respective targets. The following tables summarize the available quantitative data.

### AMA1-RON2 Interaction Inhibition

The interaction between AMA1 on the merozoite surface and RON2 inserted into the red blood cell membrane is a critical step for the invasion of red blood cells by the malaria parasite, Plasmodium falciparum. **NCGC00262650** has been identified as an inhibitor of this protein-protein interaction.

Compound/Peptide	Assay Type	Target/Process	IC50	Reference
NCGC00262650	Merozoite Invasion Assay	<i>P. falciparum</i> merozoite entry into red blood cells	9.8 $\mu$ M	[1][2]
R1 Peptide	AlphaScreen Assay	AMA1-RON2 Interaction	~0.7 $\mu$ M	[1]
Unlabeled RON2L Peptide	AlphaScreen Assay	AMA1-RON2 Interaction	~0.1 $\mu$ M	[1]

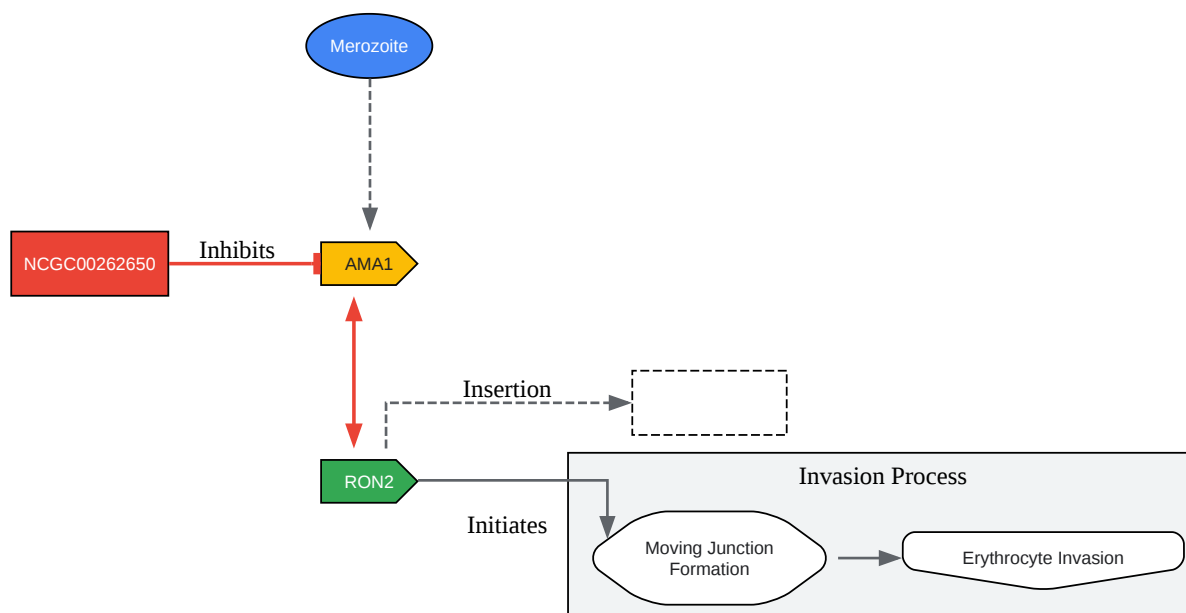
## c-Src Tyrosine Kinase Inhibition

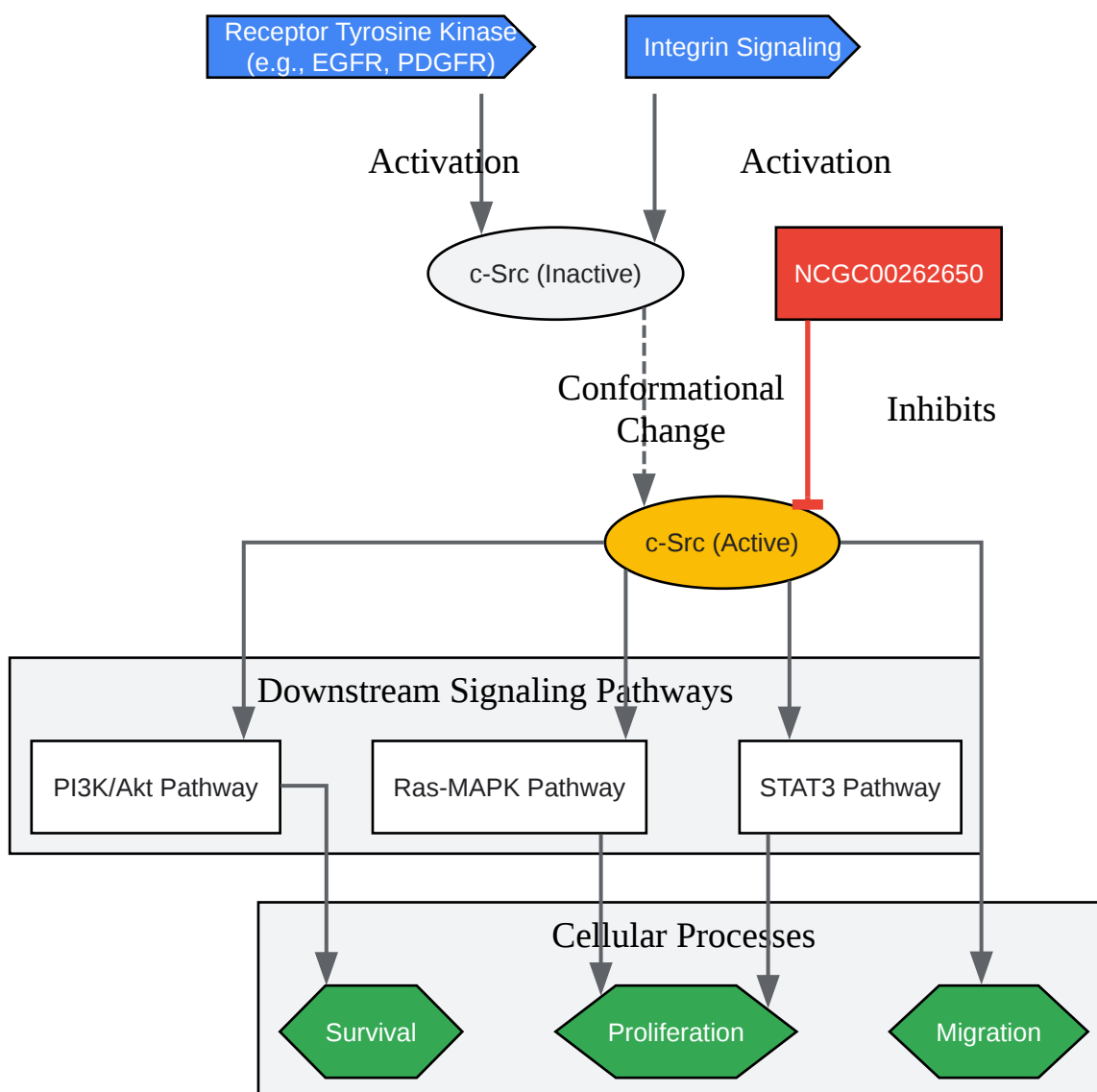
c-Src is a non-receptor tyrosine kinase that plays a pivotal role in cell proliferation, differentiation, survival, and migration. Dysregulation of c-Src activity is implicated in the progression of various cancers. **NCGC00262650** also demonstrates inhibitory activity against this kinase.

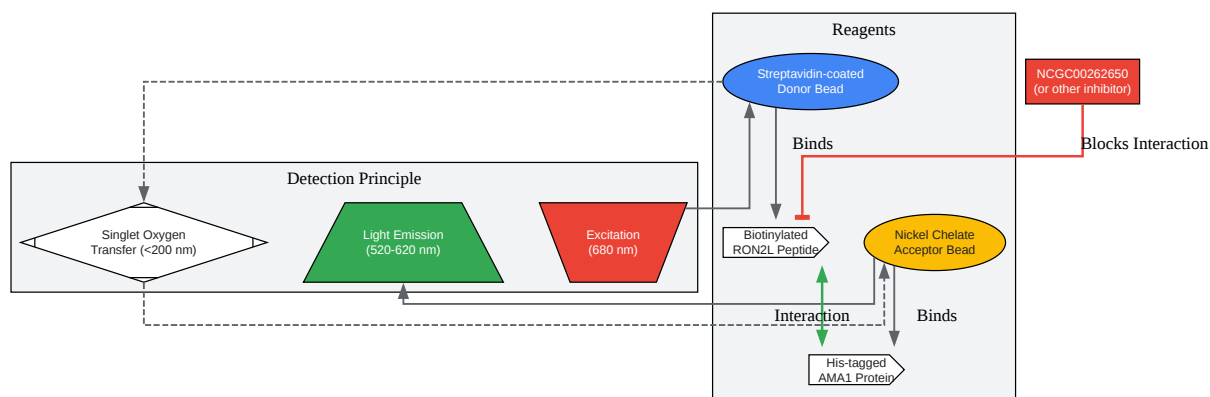
Compound	Assay Type	Target	IC50	Reference
NCGC00262650	Not Specified	c-Src Tyrosine Kinase	Data not available	[1]
Dasatinib	Cell-free Kinase Assay	c-Src	0.8 nM	[3][4]
Saracatinib (AZD0530)	Cell-free Kinase Assay	c-Src	2.7 nM	[3][4]
Bosutinib (SKI-606)	Cell-free Kinase Assay	c-Src	1.2 nM	[4][5]

## Signaling Pathways and Experimental Workflows

Visual representations of the targeted signaling pathways and experimental workflows provide a clearer understanding of the mechanisms of action and the methods used for validation.







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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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